

Technical Guide: 8-Iodo-4-Quinolinol – Structure, Synthesis, and Applications[1]

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Compound of Interest

Compound Name: 4-Hydroxy-8-iodoquinoline

Cat. No.: B1642623

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Executive Summary

8-iodo-4-quinolinol (Systematic name: 8-iodoquinolin-4(1H)-one) is a halogenated heterocyclic scaffold used primarily as an intermediate in medicinal chemistry.[1] It serves as a critical "handle" for palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira) at the C8 position, allowing for the diversification of the quinolone core found in various antibacterial and anticancer agents.[1]

Parameter	Data
Common Name	8-iodo-4-quinolinol
Systematic Name	8-iodoquinolin-4(1H)-one
Molecular Formula	
Molecular Weight	271.06 g/mol
Exact Mass	270.95 g/mol
Core Scaffold	Quinoline (Benzo[b]pyridine)
Key Substituents	Iodine (C8), Ketone/Hydroxyl (C4)

Chemical Structure & Tautomerism

Structural Analysis

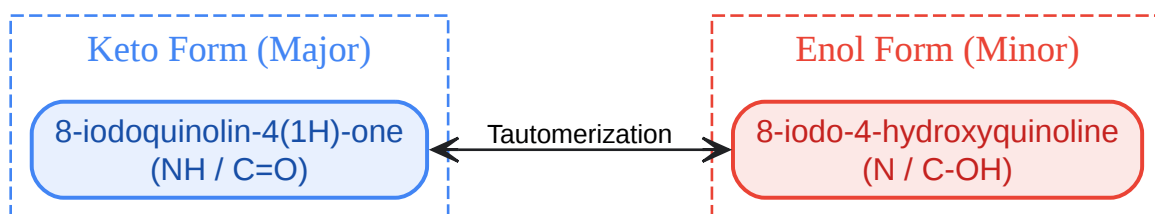
The molecule consists of a bicyclic quinoline ring system.[1] The iodine atom at position 8 provides significant steric bulk and a reactive site for oxidative addition.[1] The oxygen functionality at position 4 introduces tautomeric complexity.[1]

Tautomeric Equilibrium

Like most 4-substituted quinolines with an oxygen atom, this compound exhibits keto-enol tautomerism.[1]

- Keto Form (Predominant): 8-iodoquinolin-4(1H)-one.[1] In the solid state and in polar solvents, the equilibrium heavily favors the 4-quinolone (keto) form due to the aromatic stability of the pyridone-like ring and intermolecular hydrogen bonding.[1]
- Enol Form (Minor): 8-iodo-4-hydroxyquinoline.[1] This form is often trapped when O-alkylation is performed or in specific non-polar environments.[1]

Diagram 1: Tautomeric Equilibrium of 8-Iodo-4-Quinolinol



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Caption: The equilibrium favors the keto form (left) due to significant resonance stabilization energy in the pyridone ring system.

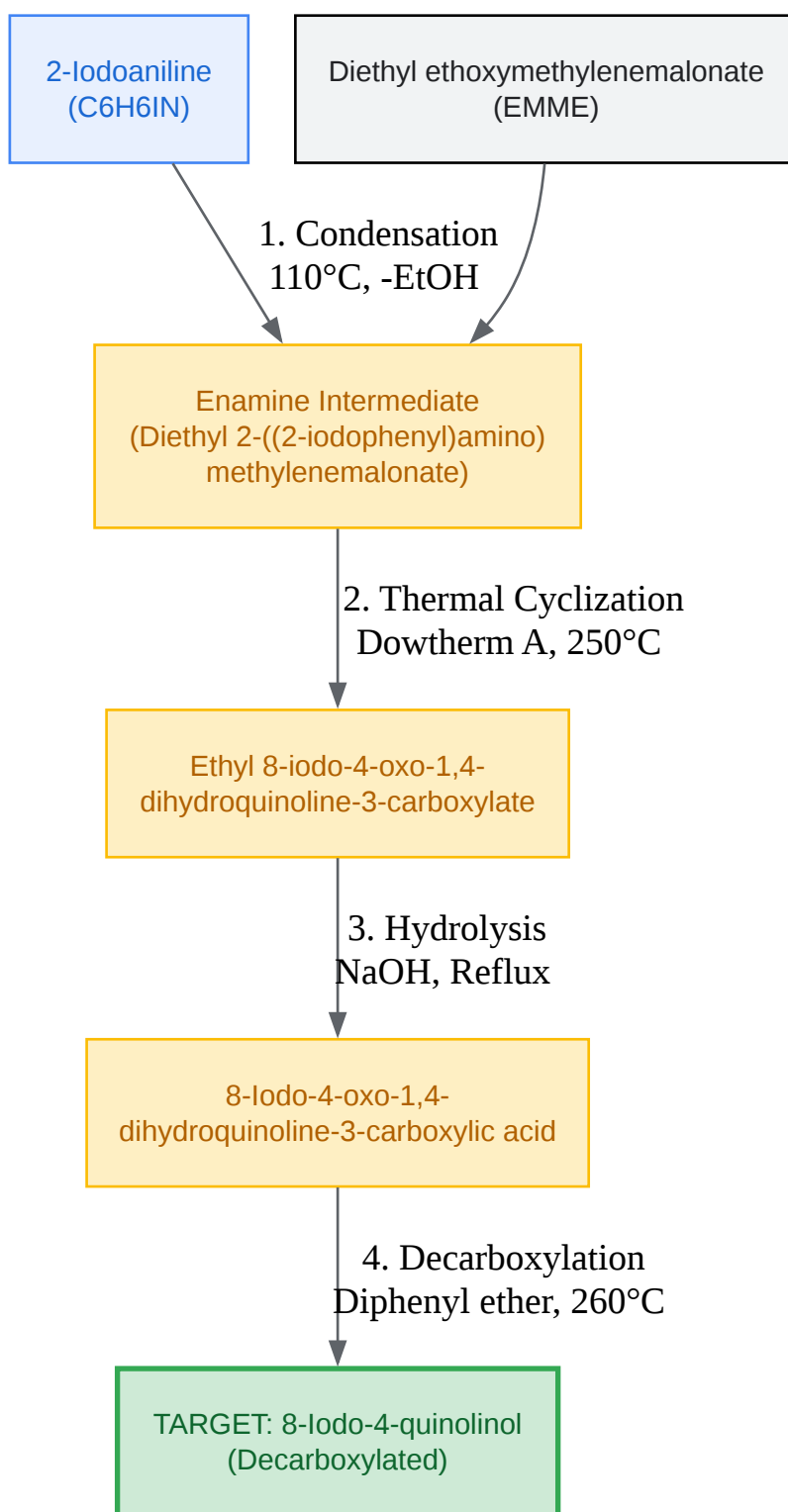
Synthesis Protocol (Gould-Jacobs Reaction)[1]

The most reliable route for synthesizing 8-iodo-4-quinolinol is the Gould-Jacobs reaction, starting from 2-iodoaniline.[1] This pathway avoids the ambiguity of direct iodination, which often favors the 3- or 6-positions.[1]

Reaction Scheme

- Condensation: 2-Iodoaniline + Diethyl ethoxymethylenemalonate (EMME).[\[1\]](#)
- Cyclization: Thermal closure to the quinolone ester.[\[1\]](#)
- Hydrolysis: Saponification of the ester.[\[1\]](#)
- Decarboxylation: Removal of the carboxyl group to yield the target.[\[1\]](#)

Diagram 2: Synthesis Workflow



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Caption: Step-by-step Gould-Jacobs synthesis pathway for high-fidelity production of 8-iodo-4-quinolinol.

Detailed Methodology

Step 1: Condensation[1]

- Reagents: 2-Iodoaniline (1.0 eq), Diethyl ethoxymethylenemalonate (1.1 eq).
- Conditions: Heat neat or in toluene at 110–140°C for 2–4 hours.
- Observation: Evolution of ethanol indicates reaction progress.[1]
- Purification: Recrystallize the resulting solid enamine from ethanol/hexane.

Step 2: Thermal Cyclization

- Medium: Dowtherm A (Eutectic mixture of biphenyl and diphenyl ether).
- Protocol: Add the enamine portion-wise to boiling Dowtherm A (~250°C). Rapid addition is crucial to prevent polymerization.[1]
- Duration: 30–60 minutes.[1]
- Workup: Cool to room temperature. Dilute with hexane to precipitate the ester.[1] Filter and wash with hexane to remove Dowtherm A.[1]

Step 3: Hydrolysis & Decarboxylation[1]

- Hydrolysis: Reflux the ester in 10% NaOH (aq) for 4 hours. Acidify with HCl to precipitate the 3-carboxylic acid.[1]
- Decarboxylation: Suspend the dried acid in diphenyl ether and heat to reflux (~260°C) until CO₂ evolution ceases (approx. 1–2 hours).
- Final Isolation: Cool, dilute with hexane, filter the precipitate. Recrystallize from DMF or acetic acid.[1]

Physicochemical Properties[1][2][4][5][6][8][9][11][12][13][14]

Property	Value / Description
Appearance	Off-white to tan powder
Melting Point	>200°C (Typical for 4-quinolones; exact MP depends on purity/solvate)
Solubility	Low: Water, Diethyl ether Moderate: Methanol, Ethanol (hot) High: DMSO, DMF, DMAc
pKa	~11 (OH/NH acidic proton), ~2 (Basic Nitrogen)
LogP	~2.5 (Estimated)

Applications in Drug Development[1]

The 8-iodo substituent is a "privileged handle" for late-stage functionalization.[1]

- Suzuki-Miyaura Coupling: Reaction with aryl boronic acids to generate 8-aryl-4-quinolones, a scaffold common in novel antiviral and anticancer research.[1]
- Sonogashira Coupling: Reaction with terminal alkynes to create rigid, extended pi-systems. [1]
- Heck Reaction: Introduction of alkenyl groups.[1]

Mechanistic Causality: The iodine atom is the weakest carbon-halogen bond on the ring ($C-I < C-Br < C-Cl$), making it the first site of oxidative addition by Pd(0) catalysts, allowing for selective functionalization at C8 without disturbing the C4-carbonyl.[1]

References

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